

Bromoacetamido-PEG8-Boc: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Bromoacetamido-PEG8-Boc	
Cat. No.:	B606380	Get Quote

For researchers, scientists, and drug development professionals, **Bromoacetamido-PEG8-Boc** is a key bifunctional linker used in the synthesis of Proteolysis Targeting Chimeras (PROTACs). This molecule facilitates the covalent linkage of a target protein ligand and an E3 ubiquitin ligase ligand, hijacking the cell's natural protein degradation machinery to eliminate specific proteins of interest. This guide provides a detailed overview of its properties, applications, and relevant experimental considerations.

Core Properties and Specifications

Bromoacetamido-PEG8-Boc is a polyethylene glycol (PEG)-based linker featuring a bromoacetamide group at one end and a Boc-protected amine at the other. The eight-unit PEG chain enhances solubility and provides spatial separation between the two ligands in the final PROTAC molecule.



Property	Value	Source
Molecular Formula	C25H48BrNO11	[1]
Molecular Weight	618.55 g/mol	[1]
CAS Number	2055041-16-0	[1]
Appearance	Varies; may be a solid or liquid	[2]
Purity	Typically >95% or >98%	[3][4]
Solubility	Soluble in DMSO	[2]

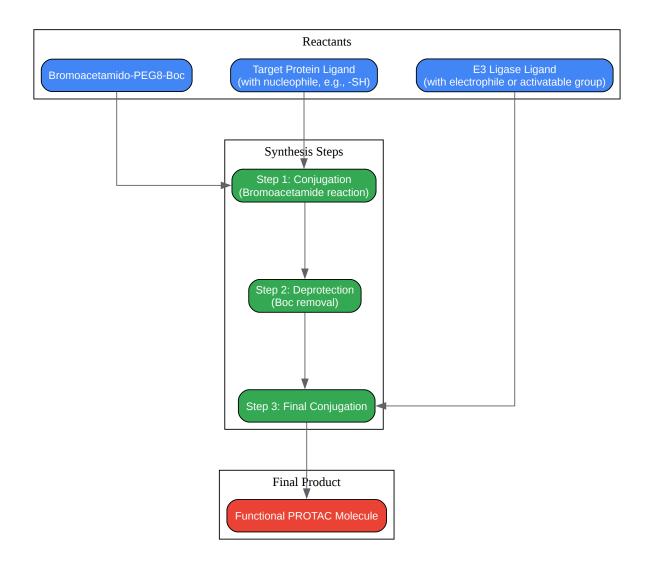
Storage and Handling

Proper storage is crucial to maintain the integrity of **Bromoacetamido-PEG8-Boc**. For long-term storage (months to years), it is recommended to store the compound in its pure form at -20°C. For short-term storage (days to weeks), 0-4°C is acceptable. If dissolved in a solvent such as DMSO, stock solutions should be stored at -80°C for up to six months or -20°C for up to one month to prevent degradation.[2]

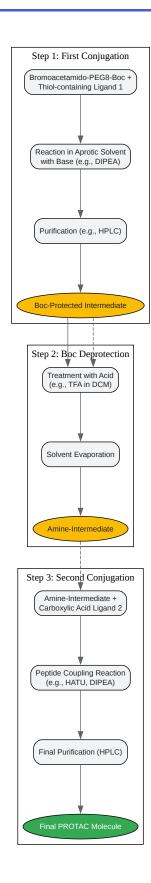
Application in PROTAC Synthesis

The primary application of **Bromoacetamido-PEG8-Boc** is as a linker in the construction of PROTACs.[1][5][6] PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.[1] The bromoacetamide group provides a reactive handle for conjugation to a nucleophile, such as a thiol group on a cysteine residue, while the Bocprotected amine allows for subsequent deprotection and linkage to another molecule.









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